

Application Notes & Protocols: 1-Acetyltetralin in Modern Fragrance Formulation

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Compound of Interest

Compound Name: 1-(5,6,7,8-Tetrahydronaphthalen-1-yl)ethanone

Cat. No.: B084459

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Abstract: This document provides a comprehensive technical guide on the application of 1-acetyltetralin (CAS: 774-55-0), a versatile aromatic ketone, in the field of fragrance formulation. It details the molecule's unique organoleptic and physicochemical properties, with a focus on its role as a highly stable component in floral and musk accords. The primary objective is to equip researchers, perfumers, and formulation scientists with the rationale, protocols, and data necessary to effectively leverage 1-acetyltetralin as a superior alternative to traditional ingredients prone to instability and discoloration, such as methyl anthranilate.

Introduction: A Molecule of Stability and Sophistication

1-Acetyltetralin, also known by its synonym 6-acetyltetralin or trade name Florantone, is a synthetic fragrance ingredient prized for its complex and tenacious scent profile.^{[1][2]} Its aroma is predominantly floral, reminiscent of orange blossom and neroli, with distinct musky and sweet grape-like undertones.^{[3][4]} This unique combination allows it to impart richness, depth, and warmth to a wide array of fragrance compositions.

Beyond its olfactory contribution, the principal advantage of 1-acetyltetralin lies in its exceptional chemical stability.^[5] It was developed as a novel solution to the pervasive issue of discoloration in perfumery, a problem often caused by the reaction of certain fragrance components.^[2] Specifically, it serves as a highly effective replacement for methyl anthranilate, which readily forms Schiff bases with aldehydic materials, leading to undesirable color changes

over time.^{[3][5]} This guide will provide detailed protocols for its evaluation and use, demonstrating its value in creating stable, high-performance fragrances.

Physicochemical & Organoleptic Profile

A thorough understanding of a material's physical and sensory characteristics is fundamental to its successful application. The key properties of 1-acetyltetralin are summarized below.

Property	Value	Source(s)
Chemical Name	1-(5,6,7,8-tetrahydronaphthalen-2-yl)ethanone	[1][6]
Common Synonyms	6-Acetyltetralin, Florantone	[1][2]
CAS Number	774-55-0	[6]
Molecular Formula	C ₁₂ H ₁₄ O	[6]
Molecular Weight	174.24 g/mol	[6]
Appearance	Colorless clear liquid (est.)	[7]
Specific Gravity	1.050 - 1.070 @ 20°C	[5]
Refractive Index	1.555 - 1.600 @ 20°C	[5]
Boiling Point	312 - 313 °C @ 760 mmHg	[7]
Flash Point	153.89 °C (309.00 °F) TCC	[5]
Solubility	Soluble in alcohol; poorly soluble in water (est. 45.9 mg/L @ 25°C).	[5][7]
Odor Type	Floral, Musk	[3][7]
Odor Description	Orange blossom, neroli, musk, and grape facets; described as dry and sweet.	[3][4]
Substantivity	> 168 hours on smelling strip at 20%	[5][7]

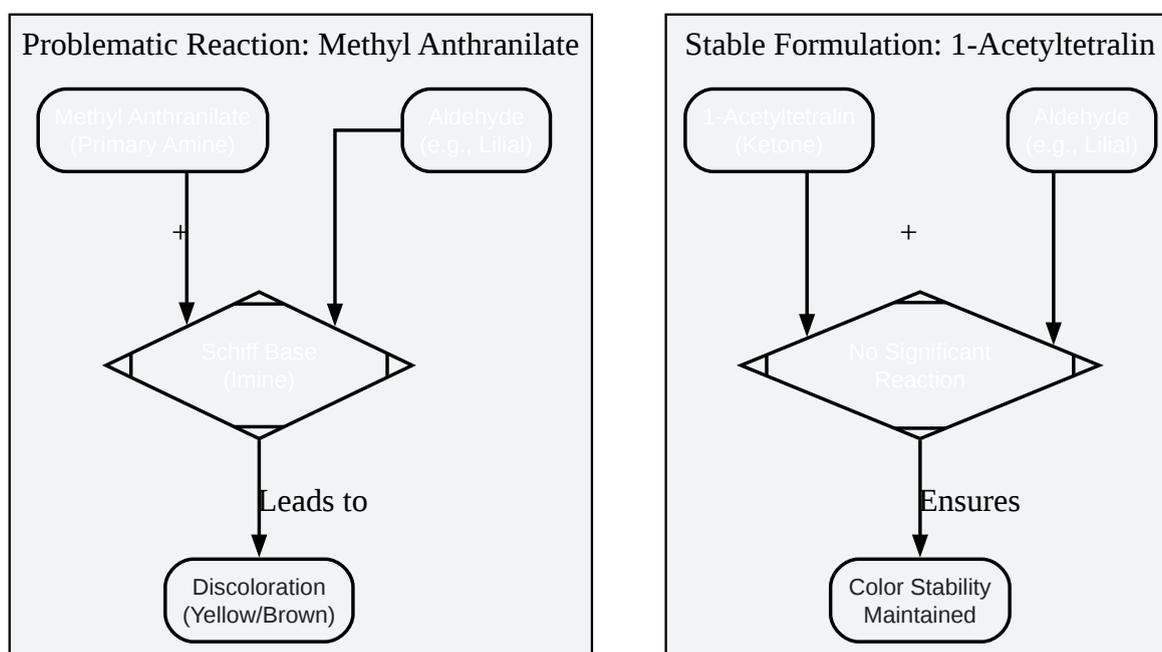
Core Functionality & Mechanistic Rationale

The utility of 1-acetyltetralin extends beyond its scent profile. Its molecular structure is key to its function as a problem-solver in fragrance chemistry.

The Stability Advantage: Averting Schiff Base Formation

The primary driver for the use of 1-acetyltetralin is its stability in the presence of aldehydes. Many fragrance compounds, particularly those used for citrus and floral notes, are aldehydes (e.g., Linal, Hydroxycitronellal). When combined with primary amines like methyl anthranilate, they undergo a condensation reaction to form a Schiff base (an imine), which is often intensely colored and leads to the progressive darkening of a fragrance concentrate.

1-Acetyltetralin possesses a ketone functional group, which is significantly less reactive towards primary amines under standard fragrance conditions compared to an aldehyde. Furthermore, it lacks the primary amine group of methyl anthranilate. This inherent stability prevents discoloration, ensuring the aesthetic integrity of the final product.[3][5]



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Figure 1: Reaction comparison illustrating the stability of 1-acetyltetralin.

Olfactory Contribution: A Multifaceted Floral Note

1-Acetyltetralin is a cornerstone for building rich, tenacious white floral accords.

- Orange Blossom & Neroli: It provides the characteristic sweet, deep, and slightly indolic notes essential for these profiles.[4]
- Musk & Grape Undertones: Its inherent muskiness adds a layer of sophistication and sensuality, while the subtle grape note provides a unique sweetness that distinguishes it from other floral materials.[3][7]
- Fixation and Substantivity: With a substantivity exceeding 168 hours, it functions as an excellent base note and fixative, anchoring more volatile top and middle notes and extending the overall longevity of the fragrance on the skin.[5][7]

Experimental Protocols for Application

The following protocols are designed to be self-validating systems for assessing the performance and utility of 1-acetyltetralin in fragrance concentrates.

Protocol 4.1: Comparative Stability Analysis in a Floral Fragrance

Objective: To empirically validate the color stability of 1-acetyltetralin against methyl anthranilate in a fragrance base containing aldehydes.

Methodology:

- Prepare Base Concentrate (Aldehyde-Rich): Create a simplified fragrance base. For example:
 - Hedione: 40%
 - Linalool: 20%
 - Hydroxycitronellal: 15%

- Benzyl Acetate: 15%
- Lilial: 10%
- Create Test Samples: Prepare two formulations for comparison.
 - Sample A (Control): To 9.8g of the Base Concentrate, add 0.2g of Methyl Anthranilate.
 - Sample B (Test): To 9.8g of the Base Concentrate, add 0.2g of 1-Acetyltetralin.
- Homogenization: Ensure both samples are thoroughly mixed and sonicate for 5 minutes if necessary to ensure complete dissolution.
- Initial Assessment:
 - Immediately transfer 10mL of each sample into separate, identical clear glass vials.
 - Photograph both samples against a white background with a color reference card.
 - Perform an initial colorimetric reading using a spectrophotometer if available.
 - Dip smelling strips into each sample, allow to evaporate for 10 minutes, and perform an initial olfactory evaluation. Record detailed notes.
- Accelerated Aging:
 - Place one set of vials in an oven at 40°C.
 - Place a second set of vials in a light box with broad-spectrum UV exposure.
 - Keep a third set as a control at ambient temperature, protected from light.
- Evaluation Intervals: Evaluate all samples at 24 hours, 1 week, 2 weeks, and 4 weeks.
 - Visual: Photograph the samples at each interval against the same white background and reference card. Note any visible color change.
 - Instrumental: If possible, take colorimetric readings to quantify the change in color (ΔE^*).

- Olfactory: Evaluate fresh smelling strips for any changes in scent profile, noting any degradation or alteration.

Expected Outcome: Sample A (Methyl Anthranilate) is expected to show significant yellowing or browning, particularly under heat and light stress. Sample B (1-Acetyltetralin) is expected to remain color-stable.

Protocol 4.2: Dosing Study for an Orange Blossom Accord

Objective: To determine the optimal concentration of 1-acetyltetralin for achieving a desired orange blossom character. Recommended usage levels in a final fragrance concentrate can be up to 5%.^[5]

Methodology:

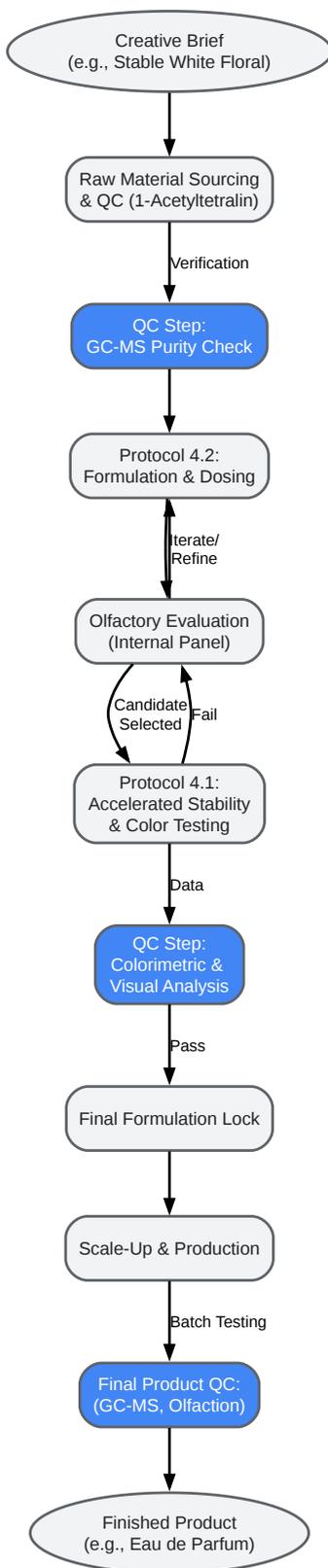
- Prepare Accord Base: Create a foundational accord lacking the key character note.
 - Aurantiol (Schiff base of Methyl Anthranilate and Hydroxycitronellal): 20%
 - Petitgrain Oil: 25%
 - Linalyl Acetate: 15%
 - Hedione: 30%
 - Indole (10% solution): 10%
- Prepare Test Modifications: Create a series of five test samples by adding 1-acetyltetralin at different concentrations to the accord base.
 - Mod 1: 99g Accord Base + 1g 1-Acetyltetralin (1%)
 - Mod 2: 98g Accord Base + 2g 1-Acetyltetralin (2%)
 - Mod 3: 97g Accord Base + 3g 1-Acetyltetralin (3%)
 - Mod 4: 96g Accord Base + 4g 1-Acetyltetralin (4%)

- Mod 5: 95g Accord Base + 5g 1-Acetyltetralin (5%)
- Maceration: Allow all modifications to mature for at least 48 hours at ambient temperature.
- Blinded Olfactory Evaluation:
 - Dip coded smelling strips into each modification.
 - Present the strips in a randomized order to a panel of evaluators (or perform a self-assessment after a sensory break).
 - Evaluate the strips at intervals: initial (top note), 30 minutes (mid note), and 4 hours (base note).
 - Score each modification on key attributes: "Orange Blossom Realism," "Sweetness," "Muskiness," "Overall Strength," and "Tenacity."

Expected Outcome: This study will reveal a dose-dependent effect. Lower concentrations may add subtle warmth and sweetness, while higher concentrations will impart a more pronounced orange blossom, grape, and musk character. The optimal level will depend on the creative direction of the fragrance.

Integrated Development & QC Workflow

The successful integration of 1-acetyltetralin into a fragrance product requires a structured workflow from creative development through to final quality control.



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Figure 2: Fragrance development workflow incorporating 1-acetyltetralin.

Safety & Regulatory Considerations

As with any chemical ingredient, proper handling and adherence to regulatory guidelines are paramount.

- **Hazard Profile:** According to available Safety Data Sheets (SDS), 1-acetyltetralin may cause skin irritation (H315), may cause an allergic skin reaction (H317), and is toxic to aquatic life with long-lasting effects (H411).[8]
- **Handling Precautions:** Standard laboratory personal protective equipment (PPE), including gloves and safety glasses, should be worn when handling the neat material.[9] Work should be conducted in a well-ventilated area.
- **Regulatory Status:** 1-Acetyltetralin is a recognized fragrance ingredient and is included in the International Fragrance Association (IFRA) Transparency List.[1] Users must ensure that their formulation complies with the latest IFRA standards and any regional regulatory requirements. Always consult the most current SDS provided by the supplier for comprehensive safety information.

Conclusion

1-Acetyltetralin is a high-performance fragrance molecule that offers a compelling combination of a sophisticated, multi-faceted odor profile and exceptional chemical stability. Its primary application as a non-discoloring substitute for methyl anthranilate makes it an indispensable tool for formulators working on floral, particularly white floral, fragrances. By understanding its mechanistic advantages and applying systematic evaluation protocols, researchers and perfumers can leverage 1-acetyltetralin to create aesthetically pleasing, stable, and long-lasting fragrances that maintain their integrity from production to end-use.

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